

Technical Support Center: N3-L-Val-OH (CHA)

Storage and Stability

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Compound of Interest

Compound Name: N3-L-Val-OH (CHA)

Cat. No.: B1146781

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This guide provides researchers, scientists, and drug development professionals with essential information for preventing the degradation of **N3-L-Val-OH (CHA)** during storage. Below you will find frequently asked questions, troubleshooting advice, and recommended protocols to ensure the integrity of your compound.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **N3-L-Val-OH (CHA)** powder?

A1: For long-term storage, **N3-L-Val-OH (CHA)** as a solid powder should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.^[1] It is crucial to keep the product in a sealed container to protect it from moisture and light.^{[1][2]}

Q2: How should I store **N3-L-Val-OH (CHA)** once it is dissolved in a solvent?

A2: Once in solution, the stability of **N3-L-Val-OH (CHA)** decreases. For optimal preservation, store solutions at -80°C for up to 6 months or at -20°C for up to 1 month.^{[1][2]} Always use tightly sealed vials to prevent solvent evaporation and exposure to moisture.

Q3: What are the signs of potential degradation of my **N3-L-Val-OH (CHA)**?

A3: Visual indicators of degradation can include a change in color from a white to off-white powder, clumping of the solid material, or the appearance of particulates in solutions. For a

definitive assessment, analytical methods such as HPLC should be employed to check for the appearance of impurity peaks.

Q4: Can I store **N3-L-Val-OH (CHA)** at room temperature?

A4: While the product is stable at ambient temperature for short periods, such as during shipping, long-term storage at room temperature is not recommended as it can accelerate degradation.^[1]

Q5: What general precautions should I take when handling **N3-L-Val-OH (CHA)**?

A5: To prevent degradation, it is recommended to handle the compound in a controlled environment. Avoid repeated freeze-thaw cycles of solutions. When preparing solutions, if using water as the solvent, it is advisable to filter and sterilize it with a 0.22 µm filter before use.^[2]

Troubleshooting Guide

If you suspect degradation of your **N3-L-Val-OH (CHA)**, follow this troubleshooting guide to assess the situation and determine the appropriate course of action.

Table 1: Troubleshooting Common Issues

Issue	Possible Cause	Recommended Action
Change in physical appearance (e.g., color, texture)	Exposure to moisture, light, or elevated temperatures.	Perform an analytical check (e.g., HPLC, NMR) to assess purity. If purity is compromised, a fresh vial should be used for experiments.
Reduced activity or inconsistent experimental results	Degradation of the compound leading to lower effective concentration.	Verify the purity of the compound using an appropriate analytical method. Prepare fresh solutions from a new stock vial stored under recommended conditions.
Precipitate formation in a stored solution	Poor solubility at lower temperatures or potential degradation.	Allow the solution to warm to room temperature to see if the precipitate redissolves. If it persists, it may indicate degradation, and the solution should be discarded.

Storage Condition Summary

For quick reference, the recommended storage conditions for **N3-L-Val-OH (CHA)** are summarized below.

Table 2: Recommended Storage Conditions for N3-L-Val-OH (CHA)

Form	Storage Temperature	Duration	Key Considerations
Powder	-20°C	Up to 3 years[1]	Store in a sealed container, protected from moisture and light.[1][2]
4°C	Up to 2 years[1]	Store in a sealed container, protected from moisture and light.[1][2]	
In Solvent	-80°C	Up to 6 months[1][2]	Avoid repeated freeze-thaw cycles.
-20°C	Up to 1 month[1][2]	Avoid repeated freeze-thaw cycles.	

Experimental Protocols

Protocol 1: General HPLC Method for Purity Assessment of **N3-L-Val-OH (CHA)**

This protocol provides a general method for assessing the purity of **N3-L-Val-OH (CHA)** and detecting potential degradation products. Note: This is a general guideline and may require optimization for your specific equipment and requirements.

1. Materials and Reagents:

- **N3-L-Val-OH (CHA)** sample
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Trifluoroacetic acid (TFA)
- C18 reverse-phase HPLC column

2. Sample Preparation:

- Prepare a stock solution of **N3-L-Val-OH (CHA)** in a suitable solvent (e.g., DMSO, water) at a concentration of 1 mg/mL.

- Dilute the stock solution with the mobile phase to a working concentration of approximately 0.1 mg/mL.

3. HPLC Conditions:

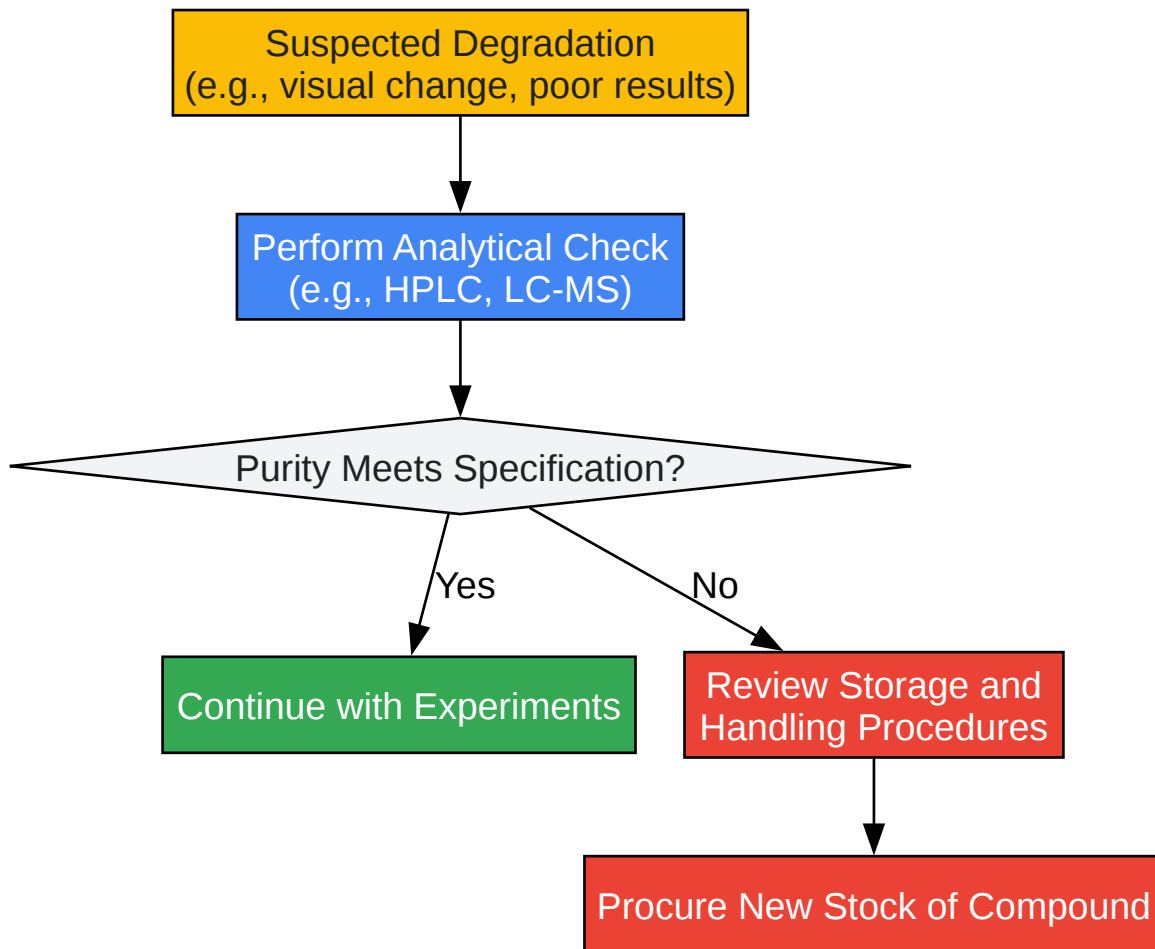
- Column: C18, 4.6 x 150 mm, 5 μ m
- Mobile Phase A: 0.1% TFA in water
- Mobile Phase B: 0.1% TFA in ACN
- Gradient: Start with 5% B, ramp to 95% B over 20 minutes, hold for 5 minutes, then return to initial conditions and equilibrate for 5 minutes.
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 210 nm
- Injection Volume: 10 μ L

4. Analysis:

- Run a blank (injection of mobile phase) to establish the baseline.
- Inject the prepared sample.
- Analyze the resulting chromatogram. The purity can be estimated by the relative area of the main peak. The presence of significant additional peaks may indicate degradation.

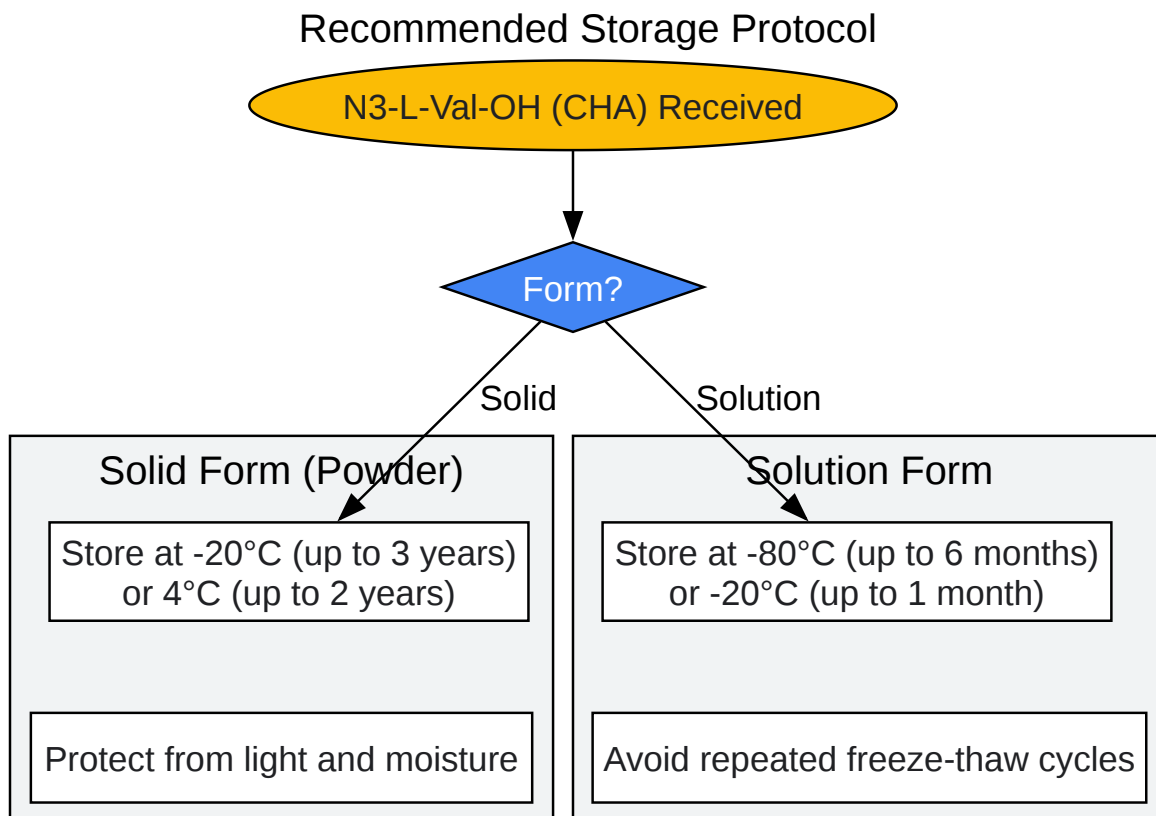
Visual Guides

Troubleshooting Workflow for Suspected Degradation



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Caption: A flowchart for troubleshooting suspected degradation of **N3-L-Val-OH (CHA)**.



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Caption: Decision tree for the correct storage of **N3-L-Val-OH (CHA)**.

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References

- 1. N3-L-Val-OH (CHA) (L-azidovaline (CHA)) | ADC Linker | 1217462-63-9 | Invivochem [invivochem.com]
- 2. medchemexpress.com [medchemexpress.com]
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